Technical Guide: Physicochemical & Functional Profiling of 3,7,8,4'-Tetrahydroxyflavone

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Compound of Interest	
Compound Name:	*3,7,8,4'-Tetrahydroxyflavone*
CAS No.:	*1429-28-3*
Cat. No.:	*B600731*

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Executive Summary

3,7,8,4'-Tetrahydroxyflavone (CAS: 1429-28-3) is a rare, bioactive flavonol distinct from common dietary flavonoids like quercetin or kaempferol due to its specific 7,8-dihydroxy (catechol) substitution pattern on the A-ring.[1] While often overshadowed by its structural analog 7,8-dihydroxyflavone (7,8-DHF), this compound has emerged as a direct, micromolar inhibitor of pyridoxal phosphatase (PDXP), a critical regulator of Vitamin B6 metabolism.

This guide provides a rigorous physicochemical analysis designed for drug development professionals. It moves beyond generic antioxidant properties to focus on its specific utility as a fragment-like chemical probe for phosphatase inhibition and its distinct solubility and stability challenges.

Chemical Identity & Structural Analysis[2]

The compound is a 3-hydroxyflavone (flavonol) featuring a catechol moiety on the A-ring and a para-hydroxyl group on the B-ring.

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Parameter	Detail
IUPAC Name	3,7,8-trihydroxy-2-(4-hydroxyphenyl)chromen-4-one
Common Synonyms	3,4',7,8-Tetrahydroxyflavone; Geraldol (Note: Geraldol is sometimes used for the 3'-methoxy derivative, verify specific catalog usage)
CAS Number	1429-28-3
Molecular Formula	$C_{15}H_{10}O_6$
Molecular Weight	286.24 g/mol
SMILES	Oc1ccc(cc1)c2oc3c(O)c(O)ccc3c(=O)c2O
InChI Key	YXNPLJZTPMOXKR-UHFFFAOYSA-N

Structural Visualization & SAR Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) relevant to its biological function (PDXP inhibition) and chemical stability.

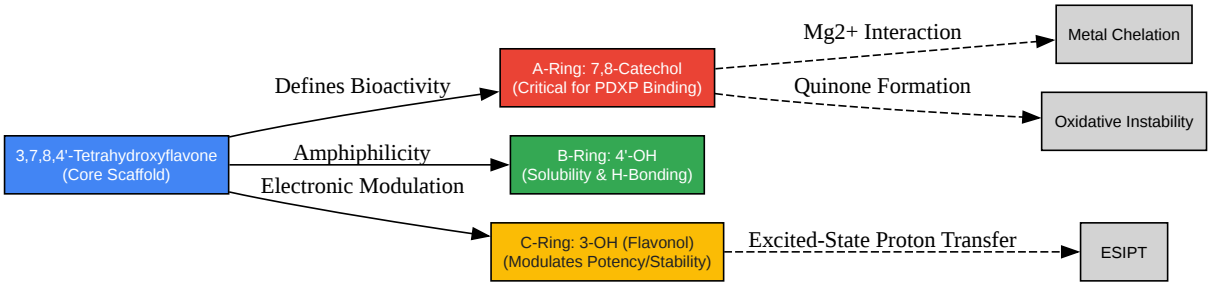

Figure 1: Structure-Activity Relationship (SAR) of 3,7,8,4'-Tetrahydroxyflavone

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[5]

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Physicochemical Properties[2][3][6][7][8][9]

Thermodynamic & Electronic Parameters

Understanding these parameters is essential for formulation, particularly given the compound's poor aqueous solubility.

Property	Value / Range	Context & Implications
LogP (Predicted)	2.0 ± 0.3	Moderately lipophilic. Permeable to lipid bilayers but requires co-solvents for aqueous assays.
Topological Polar Surface Area (TPSA)	~107 Å²	Suggests reasonable oral bioavailability (Veber rule < 140 Å²), but borderline for blood-brain barrier (BBB) penetration compared to 7,8-DHF.
pKa (Acidic)	$pKa_1 \approx 6.8$ (7-OH)$pKa_2 \approx 8.5$ (4'-OH)$pKa_3 \approx 9.8$ (3-OH)	The 7,8-catechol system is prone to deprotonation at physiological pH, increasing susceptibility to oxidation.
Solubility (Aq)	< 0.1 mg/mL	Poor. Requires DMSO stock (up to 40-100 mM) for dilution. Precipitation risk > 100 µM in buffer.
H-Bond Donors/Acceptors	4 / 6	High capacity for hydrogen bonding, facilitating tight binding in enzyme active sites (e.g., PDXP).

Stability & Reactivity Profile

- Oxidation: The 7,8-dihydroxy (catechol) motif is highly susceptible to autoxidation at pH > 7.4, forming o-quinones. This can lead to false positives in biochemical assays due to

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covalent protein modification or redox cycling.

  - Mitigation: Include 1-5 mM DTT or TCEP in assay buffers; store stocks in anhydrous DMSO at -20°C.

- Chelation: Forms stable complexes with divalent cations (Mg^{2+}, Zn^{2+}, Cu^{2+}) via the 4-carbonyl-3-hydroxyl or 4-carbonyl-5-hydroxyl (if present, but here 7,8-site is also active).

  - Impact: Can interfere with metal-dependent enzymes (like phosphatases) via metal stripping if not controlled.

Biological Application: PDXP Inhibition

Unlike general antioxidants, **3,7,8,4'-Tetrahydroxyflavone** is a specific chemical probe for Pyridoxal Phosphatase (PDXP).

- Mechanism: Competitive inhibition. The 7,8-dihydroxy group mimics the phosphate interactions or coordinates the catalytic Mg^{2+} ion in the PDXP active site.

- Potency: $IC_{50} \approx 2.5$ µM (slightly less potent than 7,8-DHF).[2][3][4][5][6]

- Selectivity: Distinct from 5,7-dihydroxyflavones (e.g., Chrysin) which are inactive against PDXP, highlighting the necessity of the vicinal 7,8-hydroxyls.[4]

Experimental Protocols

Protocol: Thermodynamic Solubility Determination

Validating the "effective" concentration in bioassays.

Reagents:

- Compound Stock (10 mM in DMSO)

- PBS Buffer (pH 7.4)

- Acetonitrile (ACN)

Workflow:

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- Preparation: Spike PBS with compound stock to target concentrations (1, 10, 50, 100, 200 µM). Final DMSO < 1%.
- Equilibration: Shake at 25°C for 4 hours (kinetic) or 24 hours (thermodynamic).
- Separation: Centrifuge at 15,000 x g for 10 min to pellet precipitate.
- Quantification: Remove supernatant. Dilute 1:1 with ACN. Analyze via HPLC-UV (λ = 370 nm).
- Calculation: Compare Peak Area (Supernatant) vs. Peak Area (Standard in 100% DMSO).

Protocol: PDXP Inhibition Assay (Malachite Green)

A self-validating biochemical workflow.

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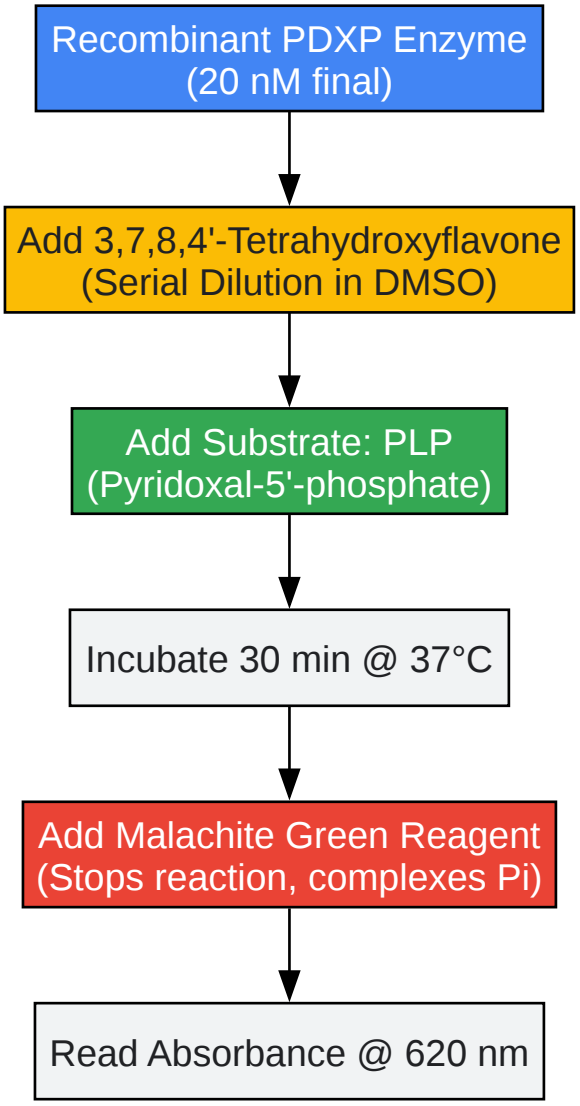

Figure 2: PDXP Enzymatic Inhibition Assay Workflow

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Critical Steps for Integrity:

- Counter-Screen: Run a "No Enzyme" control to check if the compound itself reacts with Malachite Green (catechols can sometimes interfere).
- Detergent: Include 0.01% Triton X-100 to prevent promiscuous inhibition by colloid formation.

Synthesis & Sourcing Strategy

For researchers needing >100 mg quantities where commercial cost is prohibitive:

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- Commercial Source: Available from specialized phytochemical suppliers (e.g., Indofine, Extrasynthese).
- Synthetic Route (Baker-Venkataraman):
  - Starting Materials: 2,3,4-trihydroxyacetophenone (protected as tribenzyl ether) + 4-benzyloxybenzoyl chloride.
  - Esterification: Formation of the benzoate ester.
  - Rearrangement: Base-catalyzed (KOH/Pyridine) rearrangement to the 1,3-diketone.
  - Cyclization: Acid-catalyzed cyclization to the flavone.
  - Deprotection: Hydrogenolysis (H_2/Pd-C) to yield **3,7,8,4'-tetrahydroxyflavone**.
  - Note: Protection of the 7,8-catechol is mandatory to prevent oxidation during the basic rearrangement step.

References

- PubChem. (2025).[7] **3,7,8,4'-Tetrahydroxyflavone** (Compound CID 22239065).[7] National Library of Medicine. [Link]
- Gohla, A., et al. (2024).[2][5][6] 7,8-Dihydroxyflavone is a direct inhibitor of human and murine pyridoxal phosphatase.[2][3][4][5][6] eLife.[3][6] [Link]
- Lipid Maps. (2025). Flavonoids: Flavones and Flavonols.[7] Structure Database.[8] [Link]
- Congreve, M., et al. (2003).[4][6] A 'Rule of Three' for fragment-based lead discovery? Drug Discovery Today. [Link]

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Sources

- 1. File:3,7,8,4'-Tetrahydroxyflavone.svg - 维基百科，自由的百科全书 [zh.wikipedia.org]
- 2. 7,8-Dihydroxyflavone is a direct inhibitor of pyridoxal phosphatase | bioRxiv [biorxiv.org]
- 3. 7,8-Dihydroxyflavone is a direct inhibitor of human and murine pyridoxal phosphatase | eLife [elifesciences.org]
- 4. researchgate.net [researchgate.net]
- 5. 7,8-Dihydroxyflavone is a direct inhibitor of pyridoxal phosphatase [elifesciences.org]
- 6. 7,8-Dihydroxyflavone is a direct inhibitor of human and murine pyridoxal phosphatase - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 3,7,8,4'-Tetrahydroxyflavone | C15H10O6 | CID 22239065 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CAS:1429-28-3, 3,7,8,4'-Tetrahydroxyflavone-毕得医药 [bidepharm.com]

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